

Application Notes and Protocols for IMR-1 Administration in Research

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Compound of Interest

Compound Name: *IMR-1*
Cat. No.: *B3489926*

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Introduction

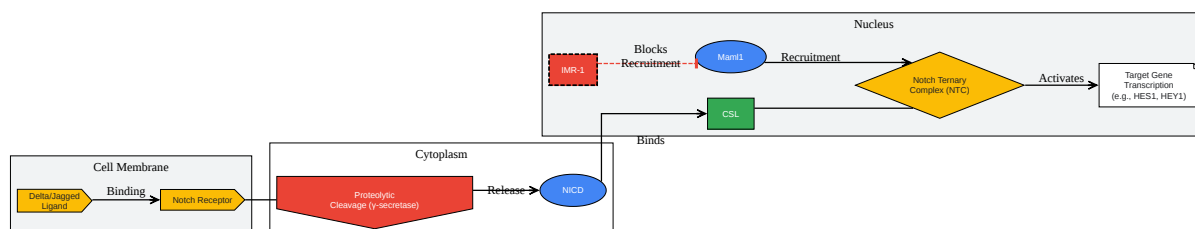
IMR-1 is a small molecule inhibitor of the Notch signaling pathway, a critical regulator of cellular proliferation, differentiation, and apoptosis.[1][2] Aberrant Notch signaling is implicated in the initiation and progression of various cancers, making it a compelling target for therapeutic intervention.[1][3] **IMR-1** exerts its inhibitory effect by disrupting the formation of the Notch transcriptional activation complex.[3][4] Specifically, it prevents the recruitment of Mastermind-like 1 (Maml1) to the complex on chromatin, leading to the attenuation of Notch target gene transcription.[3][4][5] This novel mechanism of action distinguishes **IMR-1** from other Notch inhibitors like gamma-secretase inhibitors (GSIs).[4] These application notes provide detailed protocols for the use of **IMR-1** in both in vitro and in vivo research settings.

Physicochemical Properties and Storage

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₅ NO ₅ S ₂	[6]
Molecular Weight	353.41 g/mol	[7]
CAS Number	310456-65-6	[7]
IC ₅₀	26 μM (for Notch transcriptional activation)	[7]
Solubility	Soluble in DMSO (up to 70 mg/mL) and Ethanol (up to 9 mg/mL with warming)	[7]
Storage	Store solid compound desiccated at -20°C for up to 1 year. Stock solutions in DMSO can be stored at -20°C for up to 1 month.	

Mechanism of Action: Notch Signaling Inhibition

IMR-1 specifically targets the assembly of the Notch Ternary Complex (NTC), which consists of the Notch intracellular domain (NICD), the DNA binding protein CSL, and the coactivator Maml1. By preventing Maml1 recruitment, **IMR-1** effectively blocks the transcription of Notch target genes such as HES1 and HEY1.[1][4] Unlike GSIs, **IMR-1** does not affect the cleavage of the Notch receptor and therefore does not alter the cellular levels of NICD.[1]



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Caption: IMR-1 mechanism of action in the Notch signaling pathway.

In Vitro Protocols

Cell Line Selection

The selection of appropriate cell lines is crucial for studying the effects of **IMR-1**. It is recommended to use cell lines that have been established to be dependent on Notch signaling for their growth and survival.[4]

Examples of Notch-Dependent Cell Lines:

- OE33 (Esophageal Adenocarcinoma)[4]
- 786-0 (Renal Cell Carcinoma)[4]

Protocol 1: Colony Formation Assay

This assay is used to assess the effect of **IMR-1** on the long-term proliferative capacity of cells. [4]

Materials:

- Notch-dependent cancer cell lines (e.g., OE33, 786-0)
- Complete cell culture medium
- **IMR-1** stock solution (in DMSO)
- 6-well plates
- Crystal Violet staining solution (0.5% w/v in 25% methanol)
- Phosphate-buffered saline (PBS)

Procedure:

- Seed cells in 6-well plates at a low density (e.g., 500-1000 cells/well) and allow them to attach overnight.
- Treat the cells with varying concentrations of **IMR-1** (e.g., 0, 5, 10, 25, 50 μ M). A vehicle control (DMSO) should be included.
- Incubate the plates for 10-14 days, replacing the medium with fresh **IMR-1** or vehicle every 2-3 days.
- After the incubation period, wash the wells with PBS.
- Fix the colonies with methanol for 15 minutes.
- Stain the colonies with Crystal Violet solution for 20 minutes.
- Gently wash the wells with water and allow them to air dry.
- Count the number of colonies (a colony is typically defined as a cluster of ≥ 50 cells).
- Quantify the results and express them as a percentage of the vehicle-treated control.

Protocol 2: Chromatin Immunoprecipitation (ChIP) Assay

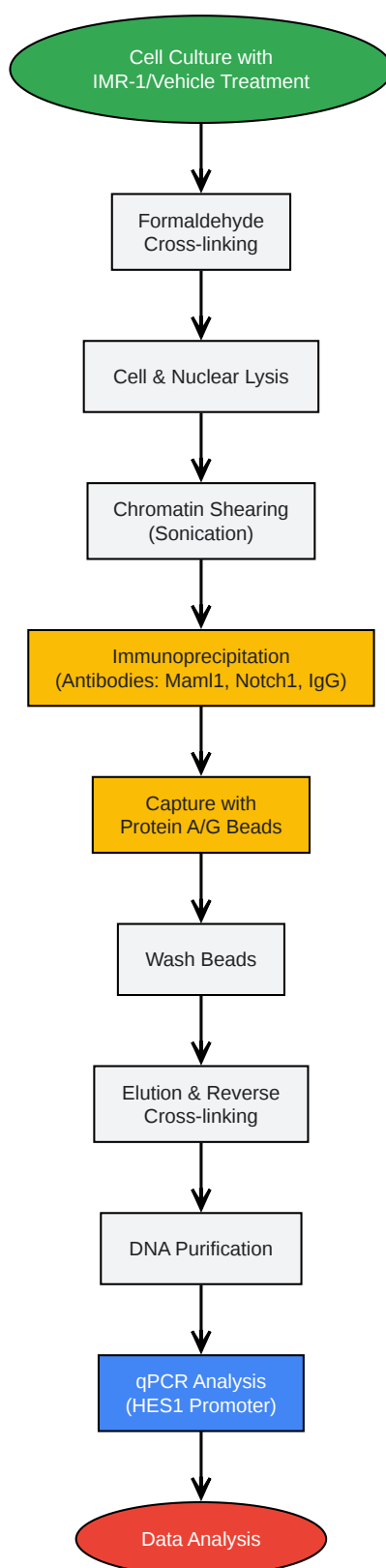
This protocol is designed to demonstrate that **IMR-1** inhibits the recruitment of Maml1 to the promoter of a Notch target gene, such as HES1.^[4]

Materials:

- Notch-dependent cell lines
- **IMR-1** and vehicle (DMSO)
- Formaldehyde (1%)
- Glycine (125 mM)
- Cell lysis buffer
- Nuclear lysis buffer
- Sonication equipment
- Antibodies against Maml1, Notch1 (or NICD), and a negative control (e.g., IgG)
- Protein A/G magnetic beads
- Wash buffers
- Elution buffer
- Proteinase K
- RNase A
- DNA purification kit
- Primers for the HES1 promoter and a control region
- qPCR reagents and instrument

Procedure:

- Culture cells to ~80-90% confluency and treat with **IMR-1** (e.g., 25 μ M) or DMSO for the desired time.
- Cross-link proteins to DNA by adding formaldehyde directly to the culture medium to a final concentration of 1% and incubating for 10 minutes at room temperature.
- Quench the cross-linking reaction by adding glycine to a final concentration of 125 mM and incubating for 5 minutes.
- Harvest the cells and perform cell and nuclear lysis.
- Shear the chromatin by sonication to obtain DNA fragments of 200-1000 bp.
- Pre-clear the chromatin with protein A/G beads.
- Incubate the chromatin overnight at 4°C with the specific antibodies (Maml1, Notch1, IgG).
- Add protein A/G beads to capture the antibody-protein-DNA complexes.
- Wash the beads to remove non-specific binding.
- Elute the complexes from the beads and reverse the cross-links by incubating with proteinase K.
- Purify the DNA.
- Perform qPCR using primers specific for the HES1 promoter. The results should show a decrease in Maml1 occupancy at the HES1 promoter in **IMR-1** treated cells compared to the control, while Notch1 occupancy should remain unchanged.^[1]



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Caption: Experimental workflow for Chromatin Immunoprecipitation (ChIP).

In Vivo Protocols

Animal Models

Patient-derived xenograft (PDX) models are highly relevant for evaluating the anti-tumor efficacy of **IMR-1**.[\[4\]](#)

Example Model:

- Esophageal adenocarcinoma PDX models (e.g., EAC29, EAC47) in immunocompromised mice.[\[4\]](#)

Protocol 3: In Vivo Efficacy Study

This protocol outlines the administration of **IMR-1** to tumor-bearing mice to assess its effect on tumor growth.

Materials:

- Tumor-bearing mice (e.g., PDX models)
- **IMR-1**
- Vehicle solution (e.g., DMSO, PEG300, Tween80, ddH₂O)[\[7\]](#)
- Dosing syringes and needles
- Calipers for tumor measurement
- Animal scale

Procedure:

- Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the animals into treatment and control groups.
- Prepare the **IMR-1** dosing solution. A suggested formulation is to first dissolve **IMR-1** in DMSO, then add PEG300, followed by Tween80, and finally ddH₂O.[\[7\]](#) The final solution should be clear.

- Administer **IMR-1** via intraperitoneal (i.p.) injection. A dose of 15 mg/kg has been shown to be effective.[1][5]
- The control group should receive the vehicle solution following the same schedule.
- Dose the animals daily or as determined by preliminary toxicology studies. Treatment can be continued for a period such as 24-28 days.[4][5]
- Monitor tumor volume using calipers (Volume = 0.5 x Length x Width²) and body weight regularly (e.g., 2-3 times per week).
- Observe the animals for any signs of toxicity.[1]
- At the end of the study, euthanize the animals and excise the tumors for further analysis (e.g., histology, western blotting).

Pharmacokinetics

IMR-1 is metabolized in vivo to its more potent acid metabolite, **IMR-1A**. [4][8] **IMR-1A** has an IC₅₀ of 0.5 μM, representing a 50-fold increase in potency compared to the parent compound. [8]

Parameter	Route	Dose	Value	Animal Model
IMR-1A T _{1/2} (half-life)	i.v.	2 mg/kg	2.22 h	Male C57BL/6 mice
IMR-1A CL (clearance)	i.v.	2 mg/kg	7 mL/min/kg	Male C57BL/6 mice
IMR-1 T _{max}	i.p.	100 mg/kg	0.50 h	Male C57BL/6 mice

Data for **IMR-1** administration, with pharmacokinetic parameters measured for its metabolite **IMR-1A**. [4][8]

Safety and Toxicity

In preclinical studies, **IMR-1** has been shown to be well-tolerated. At a dose of 15 mg/kg, no observable adverse effects, significant weight loss, or other visible signs of toxicity were reported in mice.[1]

Disclaimer: This document is intended for research purposes only and does not constitute medical advice. All experiments should be conducted in accordance with institutional and national guidelines for animal care and use. Researchers should perform their own safety assessments and optimization of protocols for their specific experimental systems.

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